

Experimental protocol for using 4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine

CAS No.: 1152678-01-7

Cat. No.: B1523121

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Technical Application Note: Strategic Utilization of **4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine**

Introduction & Compound Profile

4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine (also known by its IUPAC equivalent 4-(4-bromophenyl)-1,3-dimethyl-1H-pyrazol-5-amine; CAS: 1152678-01-7) is a bifunctional pyrazole scaffold widely utilized in medicinal chemistry.^[1] It serves as a critical "linchpin" intermediate for the synthesis of kinase inhibitors (e.g., p38 MAPK, BRAF), COX-2 inhibitors, and GPCR ligands.

Its structural uniqueness lies in its orthogonal reactivity handles:

- The Aryl Bromide (C4 position): A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).^[1]
- The Primary Amine (C3/C5 position): A nucleophilic handle for amide coupling, urea formation, or cyclization to fused heterocyclic systems (e.g., pyrazolo[1,5-a]pyrimidines).

This guide outlines standardized protocols for handling, solubilizing, and chemically modifying this scaffold to accelerate library generation.

Physicochemical Properties

Property	Value	Notes
Molecular Formula	C ₁₁ H ₁₂ BrN ₃	
Molecular Weight	266.14 g/mol	
Appearance	Off-white to pale yellow solid	Light sensitive
Solubility	DMSO (>50 mM), Ethanol (warm), DMF	Poor water solubility
pKa (Calculated)	~3.5 (Pyras-NH ₂)	Weakly basic
Storage	2–8°C, Desiccated	Protect from light

Safety & Handling Protocol

Hazard Classification:

- Acute Toxicity (Oral): Category 4 (H302)
- Skin/Eye Irritation: Category 2 (H315/H319)
- Specific Target Organ Toxicity: Respiratory Irritation (H335)

Operational Directives:

- Engineering Controls: All weighing and transfer operations must be performed inside a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended for stock preparation), safety goggles, and a lab coat.
- Decontamination: Spills should be treated with 10% bleach solution followed by ethanol wipe-down.[\[1\]](#)

Experimental Protocols

Protocol A: Preparation of Standard Stock Solutions

Objective: To create stable 50 mM stock solutions for high-throughput screening or synthetic aliquoting.

- Weighing: Accurately weigh 13.3 mg of the compound into a tared 1.5 mL amber glass vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
 - Note: Avoid using DMSO stored in plastic containers for long periods to prevent leaching.
[\[1\]](#)
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate at 40 kHz for 5 minutes at room temperature.
 - QC Check: Solution must be optically clear.[\[1\]](#) Any turbidity indicates moisture contamination or impurities.[\[1\]](#)
- Storage: Aliquot into 100 μ L volumes in PCR tubes or amber vials. Store at -20°C.
 - Stability:[\[1\]](#) Stable for 6 months at -20°C. Avoid freeze-thaw cycles (>3 cycles).

Protocol B: Suzuki-Miyaura Cross-Coupling (The "Bromide" Handle)

Objective: To functionalize the C4-aryl ring, extending the scaffold for SAR (Structure-Activity Relationship) exploration.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Rationale: The electron-rich nature of the aminopyrazole ring can sometimes deactivate the aryl bromide towards oxidative addition.[\[1\]](#) We utilize a highly active catalyst system (Pd(dppf)Cl₂) and elevated temperature to ensure conversion.

Reagents:

- Substrate: **4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine** (1.0 equiv)[\[1\]](#)

- Boronic Acid: $R-B(OH)_2$ (1.5 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (5 mol%)
- Base: 2M Na_2CO_3 (aqueous) (3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)^[1]

Step-by-Step Procedure:

- Setup: In a microwave synthesis vial (or sealed pressure tube), combine the pyrazole substrate (0.2 mmol, 53 mg), boronic acid (0.3 mmol), and Pd catalyst (7 mg).
- Inertion: Cap the vial and purge with Nitrogen or Argon for 2 minutes.
- Solvent Addition: Inject 2.0 mL of degassed 1,4-Dioxane and 0.3 mL of 2M Na_2CO_3 via syringe.
- Reaction: Heat at 90°C for 4 hours (oil bath) OR 110°C for 30 minutes (Microwave reactor, high absorption setting).
- Work-up:
 - Cool to Room Temperature (RT).
 - Dilute with EtOAc (10 mL) and wash with water (5 mL) followed by brine (5 mL).
 - Dry organic layer over Na_2SO_4 , filter, and concentrate.
- Purification: Flash chromatography (SiO_2).
 - Eluent: Gradient 0% → 10% MeOH in DCM.^[1] (The amine group makes the product polar).

Protocol C: Amide Coupling (The "Amine" Handle)

Objective: To derivatize the C3-amine, often used to introduce "hinge-binding" motifs in kinase inhibitor design.^[1]

Rationale: The exocyclic amine on the pyrazole is less nucleophilic than a standard aniline due to resonance into the pyrazole ring. Standard EDC/NHS coupling often fails.^[1] We employ HATU for efficient activation.^[1]

Reagents:

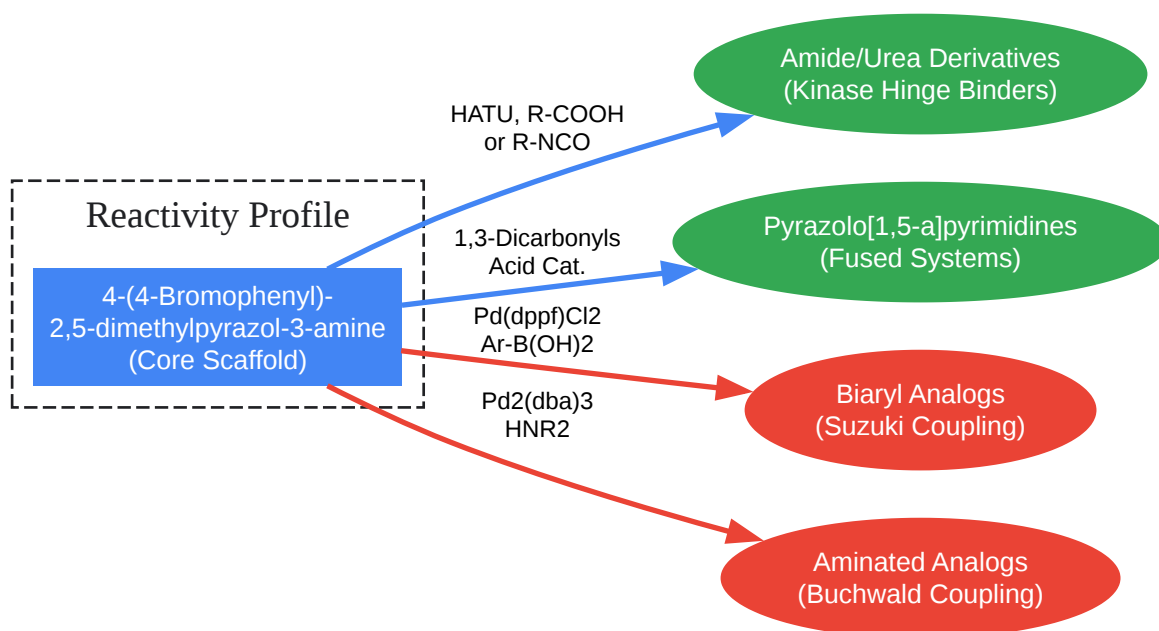
- Substrate: **4-(4-Bromophenyl)-2,5-dimethylpyrazol-3-amine** (1.0 equiv)^[1]
- Carboxylic Acid: R-COOH (1.2 equiv)^[1]
- Coupling Agent: HATU (1.2 equiv)
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Solvent: Anhydrous DMF^[1]

Step-by-Step Procedure:

- Activation: In a dry vial, dissolve the Carboxylic Acid (0.24 mmol) in DMF (1.0 mL). Add DIPEA (0.6 mmol, 104 μ L) and HATU (0.24 mmol, 91 mg). Stir at RT for 15 minutes to form the activated ester.
- Addition: Add the pyrazole substrate (0.2 mmol, 53 mg) directly to the reaction mixture.
- Reaction: Stir at 60°C for 6–12 hours.
 - Monitoring: Check LC-MS for the disappearance of the starting material (m/z 266/268).
- Work-up:
 - Pour the reaction mixture into ice-cold water (10 mL).
 - Precipitation: Often, the product precipitates. Filter and wash with water.^[1]
 - Extraction: If no precipitate, extract with EtOAc (3x 10 mL), wash with saturated LiCl (to remove DMF), dry, and concentrate.

Reactivity & Workflow Visualization

The following diagram illustrates the divergent synthesis pathways utilizing the orthogonal handles of the scaffold.



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Figure 1: Divergent synthetic pathways for library generation. Blue paths utilize the nucleophilic amine; Red paths utilize the electrophilic aryl bromide.[1]

Troubleshooting & Optimization Guide

Observation	Probable Cause	Corrective Action
Low Yield in Suzuki Coupling	Catalyst poisoning by the free amine.[1]	Increase catalyst loading to 10 mol% or protect the amine (e.g., Boc) prior to coupling.
Incomplete Amide Coupling	Low nucleophilicity of pyrazole-NH ₂ . [1]	Switch from HATU to POCl ₃ activation (make acid chloride in situ) or heat to 80°C.
Product is Oily/Sticky	Residual DMF or impurities.	Lyophilize from t-Butanol/Water (1:[1]1) to obtain a fluffy powder.
Multiple Spots on TLC	Regioisomers during cyclization.	Verify structure by NOE NMR. Pyrazole N-methylation pattern dictates cyclization regioselectivity.[1]

References

- PubChem.Compound Summary for CID 2356907: 4-bromo-N-(4-bromophenyl)-2,5-dimethylpyrazol-3-amine.[1][3] National Library of Medicine (US). [\[Link\]](#)
- ResearchGate.Recent developments in aminopyrazole chemistry. (Review of reactivity patterns of 5-aminopyrazoles). [\[Link\]](#)

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- 3. 4-bromo-N-(4-bromophenyl)-2,5-dimethylpyrazol-3-amine | C11H11Br2N3 | CID 2356907 - PubChem [pubchem.ncbi.nlm.nih.gov]
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